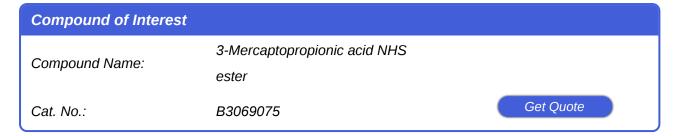


3-Mercaptopropionic Acid NHS Ester: A Comprehensive Technical Guide to Safety and Handling

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety information and detailed handling precautions for 3-Mercaptopropionic acid N-hydroxysuccinimide (NHS) ester. Designed for laboratory personnel and professionals in drug development, this document summarizes key safety data, outlines proper handling procedures, and offers guidance for emergency situations.

Hazard Identification and Classification

3-Mercaptopropionic acid NHS ester is a sulfhydryl-reactive heterobifunctional crosslinking reagent.[1] While specific toxicological data for the NHS ester is limited, the safety profile is often informed by its parent compound, 3-mercaptopropionic acid, and the general reactivity of NHS esters. The available safety data sheets (SDS) for the NHS ester provide the following classifications.[2][3]

GHS Classification:

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.[3]
- Acute Aquatic Toxicity (Category 1), H400: Very toxic to aquatic life.[3]



- Chronic Aquatic Toxicity (Category 1), H410: Very toxic to aquatic life with long-lasting effects.[3]
- Flammable liquids (Category 3), H226: Flammable liquid and vapor. (Note: This classification is mentioned in one source, while others describe the compound as a solid or liquid without this classification).[4]

Due to the lack of comprehensive data for the NHS ester, it is prudent to also consider the hazards associated with 3-Mercaptopropionic acid:

- Acute Toxicity, Oral (Category 3), H301: Toxic if swallowed.[1][5]
- Skin Corrosion (Category 1B), H314: Causes severe skin burns and eye damage.[1][5]
- Serious Eye Damage (Category 1), H318: Causes serious eye damage.[1]

Physical and Chemical Properties

A summary of the available physical and chemical properties for **3-Mercaptopropionic acid NHS ester** is provided below. For context, properties of the parent compound, **3-** Mercaptopropionic acid, are also included.

Table 1: Physical and Chemical Properties



Property	3-Mercaptopropionic Acid NHS Ester	3-Mercaptopropionic Acid
CAS Number	117235-10-6[4]	107-96-0[6]
Molecular Formula	C7H9NO4S[4]	C ₃ H ₆ O ₂ S[6]
Molecular Weight	203.22 g/mol [4]	106.14 g/mol [5]
Appearance	Liquid or solid[3][4]	Liquid[5]
Boiling Point	318.4 ± 44.0 °C at 760 mmHg[4]	110 - 111 °C at 20 hPa[2]
Melting Point	No data available	15 - 18 °C[2]
Density	1.40 ± 0.1 g/cm ³ [4]	1.218 g/cm³ at 21 °C
Solubility	Soluble in DMSO and DMF	Soluble in water, alcohol, and ether

Disclaimer: The safety and physical property data for 3-Mercaptopropionic acid are provided for informational purposes and may not be fully representative of **3-Mercaptopropionic acid NHS ester**. Always refer to the specific Safety Data Sheet for the NHS ester before handling.

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are essential to minimize exposure when handling **3-Mercaptopropionic acid NHS ester**.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[4]
- Ensure easy access to an eyewash station and safety shower.[4]

Personal Protective Equipment (PPE):

• Eye/Face Protection: Wear tightly fitting safety goggles or a face shield (minimum 8-inch).[2] [5]



· Skin Protection:

- Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves before use and use proper glove removal technique.[2][5]
- Body Protection: Wear a lab coat or a chemical-resistant apron. For larger quantities or splash potential, a complete suit protecting against chemicals may be necessary.[2][5]
- Respiratory Protection: If working outside of a fume hood or if aerosols may be generated, use a NIOSH-approved respirator with an appropriate cartridge (e.g., organic vapor).[2][5]

Safe Handling and Storage

Handling:

- Avoid contact with skin, eyes, and clothing.[4][5]
- Avoid inhalation of vapor or mist.[4][5]
- Do not eat, drink, or smoke in the work area.[6]
- Wash hands thoroughly after handling.[5]
- As NHS esters are moisture-sensitive, handle under a dry, inert atmosphere (e.g., nitrogen or argon) when possible.
- Use anhydrous solvents (e.g., DMSO, DMF) for preparing solutions.
- Allow the container to warm to room temperature before opening to prevent condensation of moisture.

Storage:

- Keep the container tightly closed in a dry and well-ventilated place.[4][5]
- Store in a cool place, with recommended storage temperatures at -20°C for long-term stability.[4]



- Protect from moisture.
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.

First Aid Measures

In case of exposure, follow these first aid measures and seek immediate medical attention.

Table 2: First Aid Procedures

Exposure Route	First Aid Measures	
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[2] [5]	
Skin Contact	Immediately take off contaminated clothing. Wash off with soap and plenty of water. Consult a physician.[2][5]	
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[2][5]	
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician immediately.[2][5]	

Accidental Release Measures

- Personal Precautions: Wear appropriate personal protective equipment (see Section 3).
 Evacuate personnel to a safe area. Ensure adequate ventilation.[4][5]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[4][5]
- Methods for Cleaning Up: Absorb with inert material (e.g., vermiculite, sand, or earth) and place in a suitable container for disposal.[5]



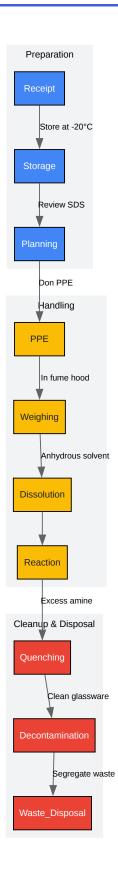
Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material.

Experimental Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **3-Mercaptopropionic acid NHS ester** in a research laboratory setting.





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